

# A Comprehensive Technical Guide to 2-Ethoxypropene

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## Compound of Interest

Compound Name: 2-Ethoxypropene

Cat. No.: B049133

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CAS Number: 926-66-9

Molecular Formula: C<sub>5</sub>H<sub>10</sub>O

This technical guide provides an in-depth overview of **2-ethoxypropene**, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

## Molecular Structure and Properties

**2-Ethoxypropene**, also known as ethyl isopropenyl ether, is an enol ether with a molecular weight of 86.13 g/mol .<sup>[1][2]</sup> Its structure consists of a propene backbone with an ethoxy group attached to the second carbon atom.

Structure:

The key physical and chemical properties of **2-ethoxypropene** are summarized in the table below.

Property	Value	Reference
CAS Number	926-66-9	[3][4][5]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O	[1][3][4]
Molecular Weight	86.13 g/mol	[1][2]
Boiling Point	61.2-61.8 °C	[6]
Density	0.771 g/cm <sup>3</sup>	[6]
Appearance	Colorless to light yellow clear liquid	[7]
Solubility	Soluble in Chloroform, Ethyl Acetate (Slightly)	[6]
InChI Key	FSGHEPDRMHVUCQ-UHFFFAOYSA-N	[1]
SMILES	C=C(OCC)C	[6]

## Synthesis of 2-Ethoxypropene

A documented method for the synthesis of **2-ethoxypropene** involves the reaction of propyne with anhydrous ethanol in the presence of sodium hydroxide.[3]

## Experimental Protocol: Synthesis from Propyne and Ethanol

Materials:

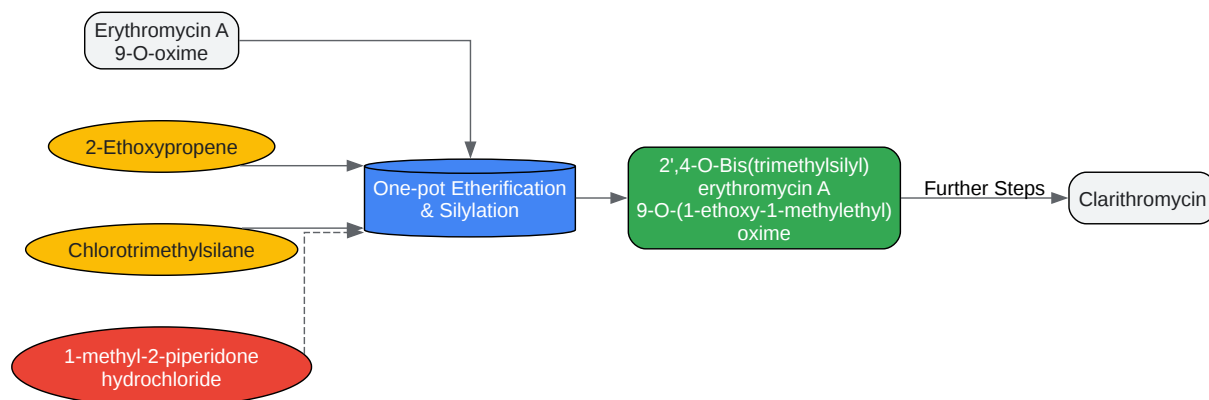
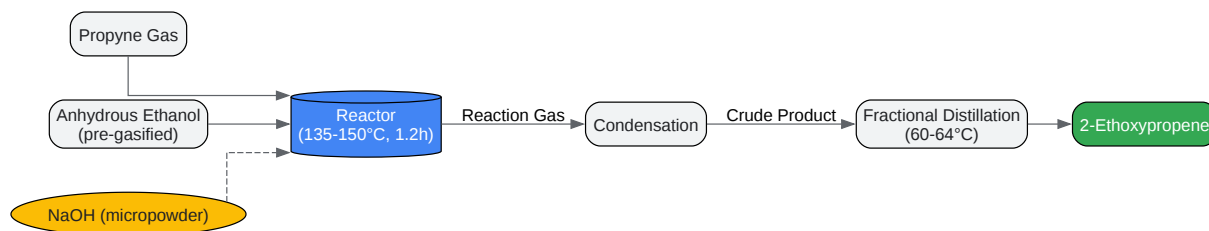
- Propyne gas
- Anhydrous ethanol
- Sodium hydroxide (micropowder)
- Nitrogen gas

- Reactor with heating mantle and gas inlet
- Condensing device
- Rectifying device

Procedure:[3]

- Preheating Stage:
  - Purge the reactor with nitrogen gas for 5 minutes to create an inert atmosphere.
  - Add 400g of sodium hydroxide micropowder to the reactor.
  - Heat the reactor to a temperature of 135-150°C.
- Reaction Stage:
  - Introduce 400g of propyne gas into the preheated reactor.
  - Simultaneously, introduce 552g of pre-gasified anhydrous ethanol.
  - Maintain the reaction for 1.2 hours.
- Rectification Stage:
  - The resulting gas is passed through a condensing device to collect the product.
  - The collected liquid is then purified by fractional distillation.
  - Collect the fraction at a boiling range of 60-64°C, which is **2-ethoxypropene**.

This process yields approximately 688g of **2-ethoxypropene**, corresponding to a 78% yield.[3]



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